Mass spectrometry fragmentation pattern of 2-methylphenothiazine

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Compound of Interest

Compound Name:	*10H-Phenothiazine, 2-methyl-*
CAS No.:	*5828-51-3*
Cat. No.:	*B12664748*

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Technical Comparison Guide: Mass Spectrometric Profiling of 2-Methylphenothiazine

Executive Summary

In pharmaceutical development and environmental toxicology, 2-methylphenothiazine (2-MPT) serves as a critical reference standard. It appears frequently as a synthesis impurity in phenothiazine-based antipsychotics (e.g., chlorpromazine) or as a degradation product.

Accurate identification of 2-MPT is complicated by its structural isomer, 10-methylphenothiazine (10-MPT). Both share a molecular weight of 213.30 Da and identical elemental composition (

). This guide provides a definitive mass spectrometric framework to differentiate these isomers, focusing on the unique fragmentation pathways driven by the position of the methyl substituent (C-methyl vs. N-methyl).

Key Finding: The differentiation relies on the competition between

-cleavage (dominant in N-methyl) and benzylic-type stability (dominant in C-methyl). 2-MPT is characterized by a robust

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ion (m/z 212), whereas 10-MPT is distinguished by a dominant

signal (m/z 198).

Instrumentation & Methodology

The data presented below assumes standard Electron Ionization (EI) conditions, which are the industry standard for library matching and structural elucidation.

- Ionization Mode: Electron Impact (EI) at 70 eV.
- Source Temperature: 230 °C.
- Mass Analyzer: Single Quadrupole or TOF (for high-resolution confirmation).
- Sample Introduction: GC-MS (Direct injection or column elution).

Fragmentation Analysis: 2-Methylphenothiazine

The Molecular Ion and Primary Channels

Upon electron impact, 2-MPT forms a stable radical cation

at m/z 213. Unlike aliphatic amines, the aromatic phenothiazine core stabilizes the charge, making the molecular ion the base peak (100% relative abundance) in most spectra.

The fragmentation pattern is governed by the stability of the aromatic ring system. Two primary pathways compete:

- Loss of Hydrogen (

  ): The methyl group at the C2 position allows for the loss of a hydrogen atom to form a resonance-stabilized cation (analogous to the tropylium ion formation in toluene). This results in a prominent peak at m/z 212.

- Sulfur Extrusion (

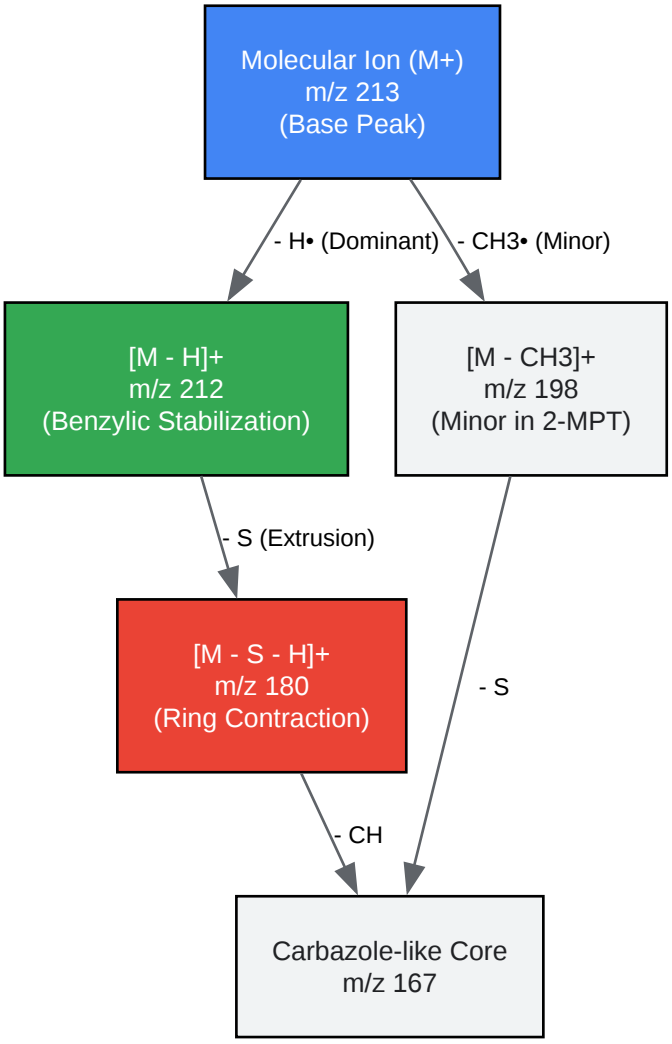
  or

  ): A characteristic pathway for phenothiazines is the ejection of the sulfur atom from the central ring, leading to ring contraction. This produces ions at m/z 181 and m/z 180.

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Fragmentation Pathway Diagram

The following diagram illustrates the mechanistic flow from the parent ion to its key diagnostic fragments.



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Caption: Mechanistic fragmentation pathway of 2-methylphenothiazine (2-MPT) under 70 eV EI-MS. Green nodes indicate diagnostic high-abundance ions for this isomer.

Comparative Performance: 2-MPT vs. Alternatives

Differentiation of 2-MPT from its isomers is critical for quality control. The table below compares 2-MPT with 10-Methylphenothiazine (the N-methyl isomer) and the unsubstituted Phenothiazine parent.

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Diagnostic Ion Table

Feature	2-Methylphenothiazine (2-MPT)	10-Methylphenothiazine (10-MPT)	Phenothiazine (Parent)
Structure Type	Ring-substituted (C-Methyl)	Nitrogen-substituted (N-Methyl)	Unsubstituted
Molecular Ion ( )	m/z 213 (100%)	m/z 213 (50-80%)	m/z 199 (100%)
Key Differentiator 1	m/z 212 ( )	m/z 198 ( )	m/z 167 ( )
Mechanism	Benzylic H loss is favorable. C-CH3 bond is strong.	N-CH3 bond cleaves easily to form stable phenothiazinium.	Sulfur extrusion dominates.
Relative Abundance	m/z 212 is High (>30%)m/z 198 is Low (<10%)	m/z 212 is Lowm/z 198 is High (often Base Peak)	N/A
Sulfur Loss	m/z 180/181	m/z 166/167	m/z 167

Analysis of the Difference

- 2-MPT (C-Methyl): The methyl group is attached to the aromatic ring. Breaking the

  bond is energetically demanding. Instead, the molecule prefers to lose a hydrogen atom from the methyl group, forming a stable cation (m/z 212).

- 10-MPT (N-Methyl): The methyl group is attached to the nitrogen. The

  bond is weaker and susceptible to

  -cleavage or simple homolytic cleavage, expelling the methyl radical to generate the highly stable phenothiazine cation (m/z 198).

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Scientist's Note: If your spectrum shows m/z 213 as the base peak and a significant m/z 198 fragment, you likely have the 10-methyl isomer or a mixture. If m/z 212 is the second strongest peak and m/z 198 is negligible, you have 2-methylphenothiazine.

Experimental Protocol: Reliable Identification Workflow

To ensure reproducibility, follow this standardized protocol for preparing and analyzing phenothiazine derivatives.

Step 1: Sample Preparation

- Solvent: Dissolve 1 mg of the standard in 1 mL of HPLC-grade Dichloromethane (DCM). Methanol is an alternative but DCM ensures better solubility for the tricyclic core.
- Dilution: Dilute 10 µL of the stock into 990 µL of DCM (Final concentration ~10 ppm).
- Filtration: Filter through a 0.2 µm PTFE filter to remove particulates that could cause thermal degradation in the injector.

Step 2: GC-MS Acquisition Parameters

- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm). Non-polar stationary phases are ideal for isomer separation.
- Inlet: Split mode (10:1 or 20:1) at 250°C. Caution: Phenothiazines can oxidize; ensure the liner is deactivated.
- Oven Program:
  - Start: 100°C (Hold 1 min).
  - Ramp: 20°C/min to 300°C.
  - Hold: 5 min.
- MS Scan Range: m/z 50 – 350. (Scan speed >3 scans/sec to define sharp peaks).

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Step 3: Data Validation Criteria

For a positive identification of 2-MPT, the following criteria must be met:

- Retention Time: Must match the reference standard (typically elutes after phenothiazine but before higher molecular weight derivatives).
- Ion Ratio Check:
  - Target Ion: m/z 213 (Quantifier).
  - Qualifier 1: m/z 212 (Expected Ratio: 30-60% of Target).
  - Qualifier 2: m/z 180 (Expected Ratio: 10-30% of Target).
  - Rejection Criteria: If m/z 198 > 20% of Target, suspect contamination with 10-methyl isomer.

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Sources

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